

Experimental Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Bromobenzene*

CAS No.: 52753-63-6

Cat. No.: B7761487

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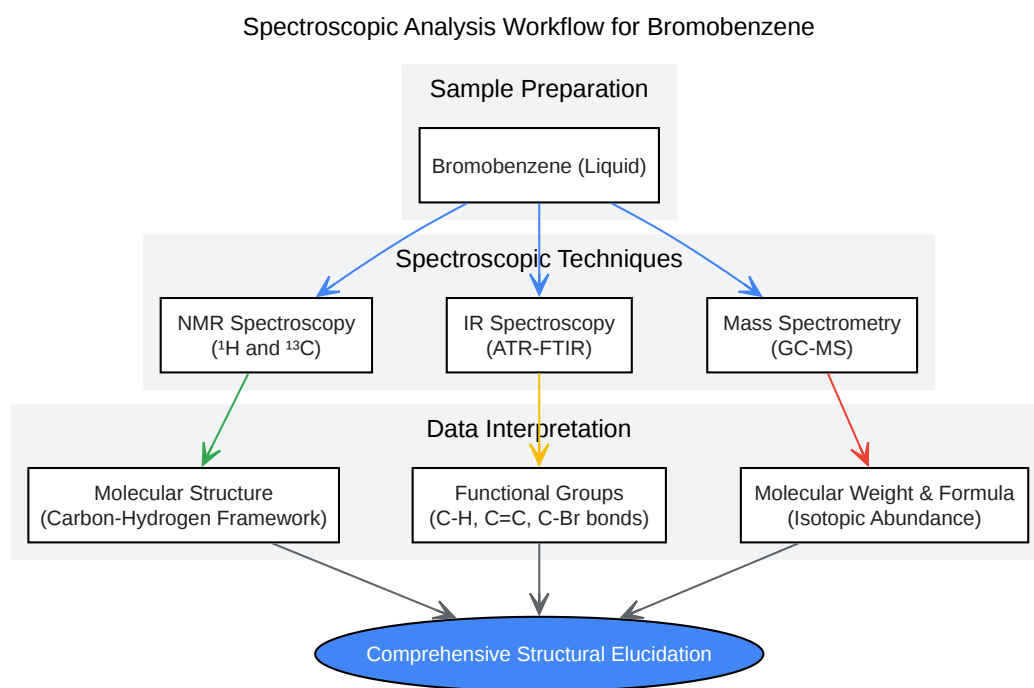
GC-MS is a highly effective method for the analysis of volatile and semi-volatile compounds like **bromobenzene**, providing both separation and identification.

- Sample Preparation: Prepare a dilute solution of **bromobenzene** (e.g., ~10 µg/mL) in a volatile organic solvent such as dichloromethane or hexane. The sample should be free of particulate matter.
- Instrumentation Setup:
 - Gas Chromatograph (GC):
 - Injector: Use a split/splitless injector, typically in split mode to prevent column overload. Set the injector temperature to around 250 °C.
 - Column: A non-polar capillary column (e.g., DB-5MS, 30 m x 0.25 mm x 0.25 µm) is suitable.
 - Carrier Gas: Use helium at a constant flow rate (e.g., 1 mL/min).

- Oven Program: A typical temperature program would be to hold at an initial temperature (e.g., 50 °C) for a few minutes, then ramp the temperature up to a final value (e.g., 250 °C).
- Mass Spectrometer (MS):
 - Ionization Mode: Use Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Set to scan a mass range of, for example, m/z 40-200.
 - Transfer Line Temperature: Set to a temperature that prevents condensation of the sample (e.g., 280 °C).
- Data Acquisition: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC. The data system will record the total ion chromatogram (TIC) and the mass spectrum of the eluting components.
- Data Analysis: Identify the peak corresponding to **bromobenzene** in the TIC. Analyze the corresponding mass spectrum to confirm the molecular weight and fragmentation pattern. The spectrum can also be compared to a library database (e.g., NIST) for confirmation.

Visualizing Spectroscopic Relationships and Processes

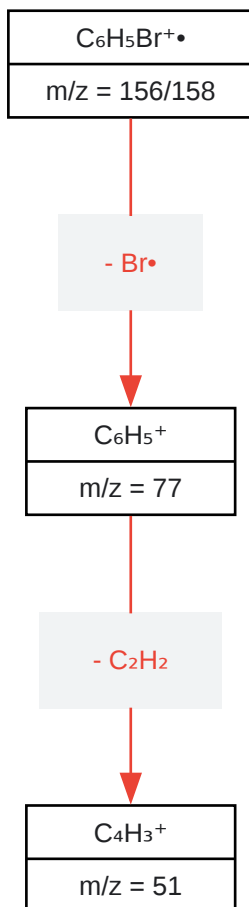
The following diagrams illustrate the logical flow of spectroscopic analysis and the specific fragmentation process for **bromobenzene**.



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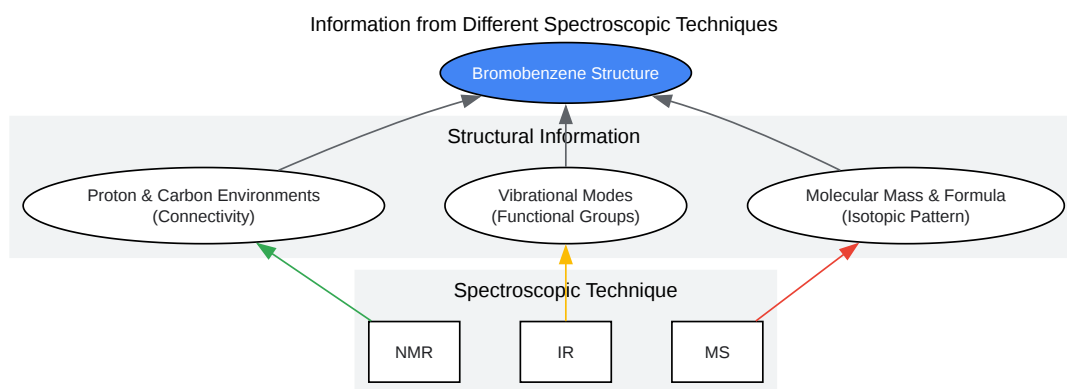
Caption: Workflow for the comprehensive spectroscopic analysis of **bromobenzene**.

Mass Spectrometry Fragmentation of Bromobenzene



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Caption: Primary fragmentation pathway of **bromobenzene** in mass spectrometry.



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Caption: Relationship between spectroscopic techniques and the structural information they provide for **bromobenzene**.

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